Technical Application Note: Synthetic Utility of Methyl 5-cyano-2-hydroxy-3-iodobenzoate

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Compound of Interest

Compound Name:	*Methyl 5-cyano-2-hydroxy-3-iodobenzoate*
CAS No.:	*952302-09-9*
Cat. No.:	*B1399656*

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Executive Summary & Structural Analysis

Methyl 5-cyano-2-hydroxy-3-iodobenzoate (CAS: 952302-09-9) is a high-value, tetra-functionalized scaffold utilized primarily in the synthesis of complex heterocyclic pharmacophores. Its structural uniqueness lies in the orthogonal reactivity of its four functional handles, allowing for diversity-oriented synthesis (DOS) without the need for extensive protecting group manipulations.

This guide details the protocols for exploiting these handles to synthesize biaryl salicylates (common in HIF-PH inhibitors), functionalized benzofurans, and chromones.

Structural Reactivity Profile

The compound presents four distinct sites of reactivity, ordered below by chemoselectivity under standard conditions:

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Site	Functional Group	Reactivity Mode	Key Application
C3	Aryl Iodide	High-reactivity electrophile	Suzuki/Sonogashira couplings to install biaryl/alkynyl groups.
C2	Phenolic Hydroxyl	Nucleophile (pKa ~8-10)	O-Alkylation, ether formation, or intramolecular cyclization.
C1	Methyl Ester	Electrophile	Amidation, hydrolysis, or cyclization partner (e.g., with internal nucleophiles).
C5	Nitrile (Cyano)	Robust Electrophile	Precursor to tetrazoles, amides, or amines; generally inert to Pd-coupling conditions.

Handling & Preparation

Safety Precaution: This compound contains an aryl iodide and a nitrile. Standard PPE (gloves, goggles, lab coat) is mandatory. Avoid contact with strong acids which may liberate HCN from the nitrile moiety (though rare under ambient conditions). Store away from light to prevent iodine homolysis.

Stock Solution Preparation

- Solubility: Soluble in DMSO, DMF, THF, and DCM. Sparingly soluble in alcohols; insoluble in water.
- Standard Concentration: 50 mM in anhydrous DMSO for screening libraries.

Core Protocol A: Chemoselective Suzuki-Miyaura Coupling

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Objective: Functionalization of the C3-position with aryl boronic acids. Rationale: The C3-iodine is electronically activated by the ortho-hydroxyl group and the para-cyano group, making it highly reactive towards oxidative addition by Pd(0). This protocol uses mild conditions to preserve the methyl ester and nitrile.

Reagents & Materials[1][2][3][4][5]

- Substrate: **Methyl 5-cyano-2-hydroxy-3-iodobenzoate** (1.0 equiv)
- Coupling Partner: Aryl boronic acid (1.2 equiv)
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (3-5 mol%) or $Pd(PPh_3)_4$
- Base: K_2CO_3 (2.5 equiv) or Cs_2CO_3 (for sterically hindered partners)
- Solvent: 1,4-Dioxane/Water (4:1 v/v)

Step-by-Step Methodology

- Setup: In a reaction vial equipped with a magnetic stir bar, combine the substrate (1.0 equiv), aryl boronic acid (1.2 equiv), and base (2.5 equiv).
- Inertion: Seal the vial and purge with Nitrogen or Argon for 5 minutes.
- Catalyst Addition: Add the Pd catalyst (3-5 mol%) quickly against a counter-flow of inert gas.
- Solvation: Add degassed 1,4-Dioxane/Water mixture via syringe.
- Reaction: Heat the block to 80°C for 4–12 hours. Monitor by LC-MS (Target mass = Substrate - I + Aryl).
    - Note: The phenolic OH does not require protection under these basic conditions; it exists as the phenoxide, which may actually accelerate the reaction via the "anionic pathway."
- Workup: Cool to RT. Acidify carefully with 1M HCl to pH ~4 (to protonate the phenol). Extract with EtOAc (3x).
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

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Core Protocol B: Cyclization to Benzofurans (Rap-Stoermer Type)

Objective: Utilizing the C2-OH and C1-Ester (or an added alpha-halo ketone) to build a benzofuran core. Context: This scaffold is ideal for synthesizing 2-substituted benzofuran-7-carbonitriles.

Mechanism & Logic

To form a benzofuran, one typically alkylates the phenol with an

-halo ketone, followed by an intramolecular aldol-type condensation.

Step-by-Step Methodology

- Alkylation:
  - Dissolve **Methyl 5-cyano-2-hydroxy-3-iodobenzoate** (1.0 equiv) in Acetone or DMF.
  - Add K_2CO_3 (2.0 equiv) and the

    -bromo ketone (1.1 equiv).
  - Stir at RT (Acetone) or 60°C (DMF) until the starting phenol is consumed (TLC control).
- Cyclization:
  - If cyclization does not occur spontaneously, add a strong base (e.g., NaOEt in EtOH or DBU in refluxing toluene).
  - Heat to reflux for 2–6 hours.
- Result: The ester group may hydrolyze or participate depending on the specific reagents, but the core transformation yields the benzofuran ring.

Visualization of Synthetic Logic

Diagram 1: Chemoselective Divergence Map

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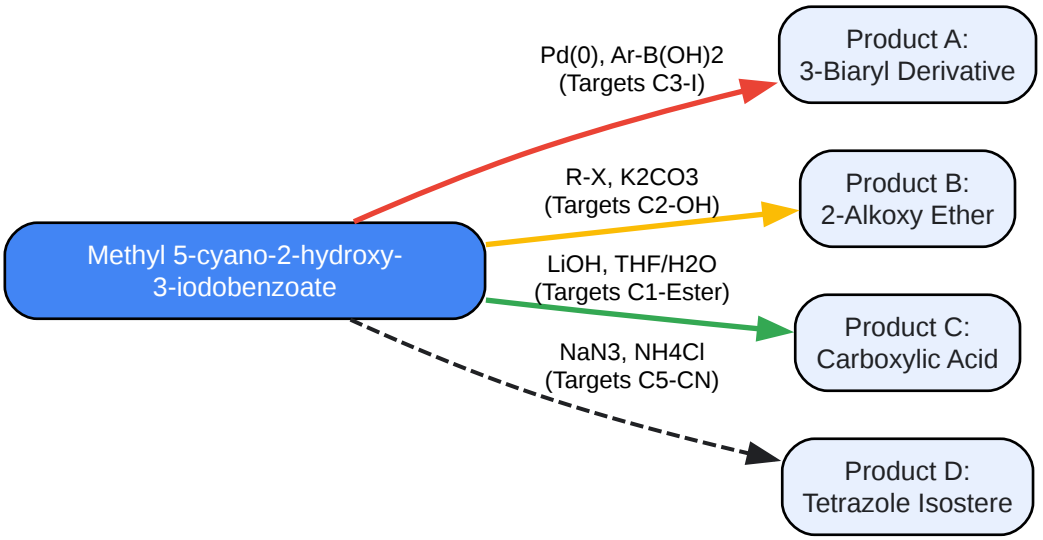
This diagram illustrates how to target specific functional groups on the scaffold without affecting others.



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Caption: Divergent synthesis map showing orthogonal reaction conditions for the four functional handles.

Diagram 2: Sequential Workflow for Library Generation

A logical workflow for creating a library of HIF-PH inhibitor analogs.

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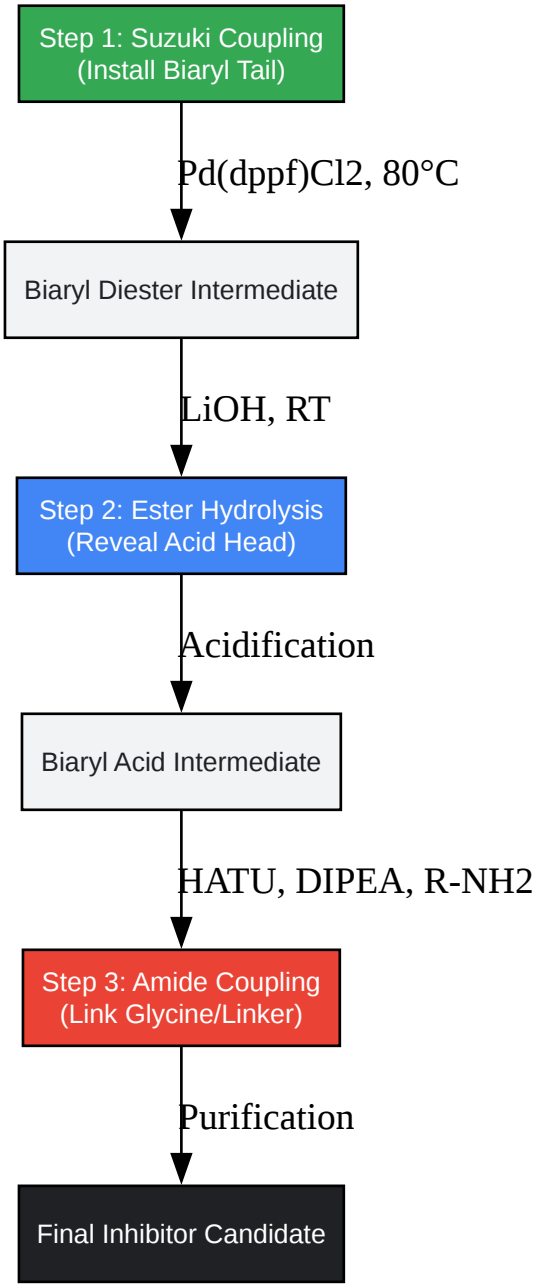

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Caption: Sequential workflow for converting the scaffold into a bioactive amide library.

Analytical Data Summary (Reference Values)

When validating your synthesis, compare against these typical spectral characteristics for 3-iodo-salicylate derivatives.

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Property	Expected Signal / Value	Notes
^{1}H NMR (Phenol)	11.0 – 11.5 ppm (s, 1H)	Downfield shift due to intramolecular H-bond with ester carbonyl.
^{1}H NMR (Aromatic)	Two doublets (~ 8.0 – 8.5 ppm)	Characteristic of 1,2,3,5-substituted benzene ring.
IR (Nitrile)	~2230 cm^{-1}	Sharp, weak band.
IR (Ester C=O)	~1680–1700 cm^{-1}	Lower frequency than typical esters due to H-bonding.
MS (ESI)	$[M-H]^-$ or $[M+H]^+$	Iodine pattern often visible (mass defect).

Troubleshooting & Optimization

- Issue: De-iodination during coupling.
  - Cause: Overheating or excess hydride source.
  - Solution: Switch to $Pd(OAc)_2$ / S-Phos catalyst system which is robust for sterically hindered aryl chlorides/iodides at lower temperatures.
- Issue: Hydrolysis of Nitrile.
  - Cause: Highly alkaline conditions at high temperature.
  - Solution: Use mild bases like K_3PO_4 instead of hydroxides or carbonates if the nitrile is sensitive.
- Issue: Poor Solubility.
  - Solution: The iodide is lipophilic.[1] If precipitation occurs during aqueous workup, ensure the organic phase volume is sufficient or use a co-solvent like THF during extraction.

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